

# Vanadium Disulfide (VS2) in Supercapacitors: Application Notes and Protocols

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Vanadium disulfide	
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### Introduction

**Vanadium disulfide** (VS2), a transition metal dichalcogenide (TMD), is emerging as a highly promising electrode material for next-generation supercapacitors. Its unique layered structure, metallic conductivity, and rich redox chemistry contribute to its excellent charge storage capabilities. This document provides detailed application notes and experimental protocols for the utilization of VS2 in supercapacitors, aimed at researchers and professionals in materials science and energy storage.

The charge storage mechanism in VS2-based supercapacitors is a synergistic combination of electrical double-layer capacitance (EDLC) and pseudocapacitance. The high surface area of VS2 nanomaterials facilitates the formation of an electrical double layer at the electrode-electrolyte interface, contributing to the EDLC. Concurrently, the multiple oxidation states of vanadium allow for fast and reversible Faradaic reactions, giving rise to pseudocapacitance, which significantly enhances the overall energy storage capacity.

## Performance of VS2-Based Supercapacitors

The electrochemical performance of supercapacitors utilizing **vanadium disulfide** and its composites is summarized in the table below. These parameters are critical for evaluating their potential in various energy storage applications.



Electrode Material	Configura tion	Specific Capacita nce	Energy Density	Power Density	Cycling Stability	Referenc e
VS2 Nanosheet s	Symmetric	106 F g <sup>-1</sup> at 1 A g <sup>-1</sup>	34 Wh kg <sup>-1</sup>	800 W kg <sup>-1</sup>	94% retention after 9000 cycles	[1]
VS2 Microflower	Symmetric	139 F g <sup>-1</sup> at 0.7 A g <sup>-1</sup>	15.63 Wh kg <sup>-1</sup>	304 W kg <sup>-1</sup>	86.8% retention after 7000 cycles	[2][3]
Mo-doped VS2	Symmetric	170 F g <sup>-1</sup> at 0.5 A g <sup>-1</sup>	-	-	Good stability and rate capability	[1]
VS2/Carbo n Cloth	Asymmetri c	972.5 mF cm <sup>-2</sup> at 1 mA cm <sup>-2</sup>	0.22 mWh cm <sup>-2</sup>	4.24 mW cm <sup>-2</sup>	77.5% retention after 10,000 cycles	
VS2 Nanosheet s/AC	Asymmetri c	155 F g <sup>-1</sup> at 1 A g <sup>-1</sup>	42 Wh kg <sup>-1</sup>	700 W kg <sup>-1</sup>	~99% retention after 5000 cycles	_
1T VS2 Nanosheet s	In-plane Micro- supercapa citor	212.7 mF cm <sup>-2</sup>	10.63 μWh cm <sup>-2</sup>	4.45 mW cm <sup>-2</sup>	97.6% retention after 1000 cycles	[4]

# Experimental Protocols Synthesis of VS2 Nanosheets via Hydrothermal Method

This protocol describes a common method for synthesizing VS2 nanosheets.



#### Materials:

- Vanadium pentoxide (V2O5)
- Thioacetamide (CH3CSNH2)
- Deionized (DI) water
- Ethanol

#### Procedure:

- Dissolve a specific molar ratio of V2O5 and thioacetamide in DI water.
- Transfer the solution to a Teflon-lined stainless-steel autoclave.
- Seal the autoclave and heat it to 220°C for 24 hours.[1]
- Allow the autoclave to cool down to room temperature naturally.
- Collect the black precipitate by centrifugation.
- Wash the product with DI water and ethanol several times to remove any unreacted precursors and byproducts.
- Dry the final VS2 nanosheet product in a vacuum oven at 60°C for 12 hours.



VS2 Nanosheet Synthesis Dissolve V2O5 and Thioacetamide in DI Water Transfer to Autoclave **Hydrothermal Reaction** (220°C, 24h) Cool to Room Temperature Collect Precipitate (Centrifugation) Wash with DI Water and Ethanol

Dry in Vacuum Oven (60°C)

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Hydrothermal synthesis of VS2 nanosheets.

## **Fabrication of VS2-Based Supercapacitor Electrodes**

This protocol outlines the steps for preparing working electrodes for supercapacitor assembly.



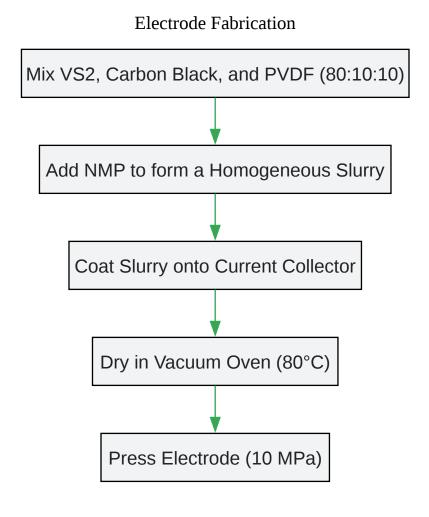
#### Materials:

- VS2 nanosheets (active material)
- Carbon black (conductive agent)
- Polyvinylidene fluoride (PVDF) (binder)
- N-methyl-2-pyrrolidone (NMP) (solvent)
- Nickel foam or carbon cloth (current collector)

#### Procedure:

- Prepare a slurry by mixing the VS2 active material, carbon black, and PVDF binder in a mass ratio of 80:10:10, respectively.[2]
- Add an appropriate amount of NMP solvent to the mixture and grind until a homogeneous slurry is formed.
- Coat the prepared slurry onto a piece of nickel foam or carbon cloth, which serves as the current collector.
- Dry the coated electrode in a vacuum oven at 80°C for 12 hours to remove the solvent.
- Press the dried electrode under a pressure of 10 MPa to ensure good contact between the active material and the current collector.





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Fabrication of VS2-based supercapacitor electrodes.

# Assembly of a Symmetric Supercapacitor

This protocol details the assembly of a symmetric (two-electrode) supercapacitor for testing.

#### Materials:

- Two VS2-based electrodes (prepared as described above)
- Separator (e.g., cellulose membrane)
- Electrolyte (e.g., 1 M aqueous solution of KOH)



Coin cell components (casings, spacers, springs)

#### Procedure:

- Soak the two VS2 electrodes and the separator in the 1 M KOH electrolyte for a few minutes.
- In a glovebox, place one electrode in the bottom casing of a coin cell.
- Place the separator on top of the first electrode.
- Place the second electrode on top of the separator, ensuring the active materials are facing each other.
- Add a few drops of the electrolyte to ensure the components are well-saturated.
- Place a spacer and a spring on top of the second electrode.
- Place the top casing and crimp the coin cell to seal it.

### **Electrochemical Characterization**

This protocol provides a general procedure for evaluating the performance of the assembled supercapacitor.

#### Instrumentation:

Electrochemical workstation (potentiostat/galvanostat)

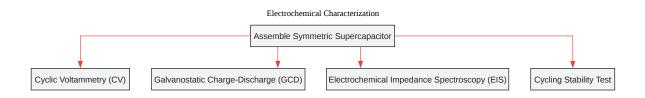
#### Procedures:

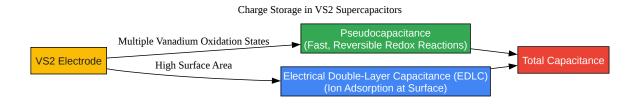
- a. Cyclic Voltammetry (CV):
- Connect the assembled supercapacitor to the electrochemical workstation.
- Set the potential window (e.g., -0.3 V to 0.6 V for a symmetric device in 1 M KOH).
- Perform CV scans at various scan rates (e.g., 5, 10, 20, 50, 100 mV s<sup>-1</sup>).
- The shape of the CV curves provides information about the capacitive behavior.



- b. Galvanostatic Charge-Discharge (GCD):
- Set the same potential window as in the CV measurements.
- Perform GCD measurements at different current densities (e.g., 0.5, 1, 2, 5 A g<sup>-1</sup>).
- The specific capacitance can be calculated from the discharge curves.
- c. Electrochemical Impedance Spectroscopy (EIS):
- Set the frequency range (e.g., 100 kHz to 0.01 Hz).
- Apply a small AC voltage amplitude (e.g., 5 mV).
- The resulting Nyquist plot provides information about the internal resistance and ion diffusion kinetics of the device.
- d. Cycling Stability Test:
- Perform continuous GCD cycles at a constant current density for a large number of cycles (e.g., 1000 to 10,000 cycles).
- The capacitance retention is calculated to evaluate the long-term stability of the supercapacitor.







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- To cite this document: BenchChem. [Vanadium Disulfide (VS2) in Supercapacitors: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at:



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